

An In-depth Technical Guide to the Safe Handling of Pyrimethanil-13C,15N2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Pyrimethanil-13C,15N2

Cat. No.: B12422045

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Disclaimer: This document provides a comprehensive overview of the safety data and handling procedures for Pyrimethanil. Specific safety data sheets for the isotopically labeled compound, **Pyrimethanil-13C,15N2**, are not readily available. The information presented herein is based on the safety profile of unlabeled Pyrimethanil and should be used as a primary reference for handling its isotopically labeled counterpart, as the hazardous properties are expected to be essentially identical.

Pyrimethanil-13C,15N2 is an isotopically labeled form of Pyrimethanil, a broad-spectrum anilinopyrimidine fungicide.[1][2] The stable isotopes of carbon-13 and nitrogen-15 are incorporated into the molecule primarily for use as tracers in quantitative studies during drug development and environmental fate analysis.[1][3] Pyrimethanil acts by inhibiting the biosynthesis of methionine and other amino acids in fungi, specifically targeting species like *Botrytis cinerea*. [1][2] This technical guide is intended for researchers, scientists, and drug development professionals who handle this compound.

Toxicological and Physical Data

The following tables summarize the key quantitative data for Pyrimethanil.

Table 1: Acute Toxicity Data

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>5000 mg/kg	[4]
LD50	Rat	Dermal	>4000 mg/kg	[4]
LC50 (4-hour)	Rat	Inhalation	>1.26 mg/L	[4]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ CH ₁₃ N ¹⁵ N ₂	[5]
Molecular Weight	202.23 g/mol	[5]
Melting Point	96.3 °C	
Relative Density	1.15 g/mL at 20 °C	
Water Solubility	0.12 g/L	
Vapor Pressure	2.2 mPa at 25 °C	
Partition Coefficient (Kow logP)	2.84 (pH 6.1; 25 °C)	

Health Hazard Information

Pyrimethanil is classified as not hazardous by the National Occupational Health and Safety Commission (NOHSC).[4] However, it may cause slight skin and eye irritation.[4] It is not considered a skin sensitizer.[4]

Potential Health Effects:

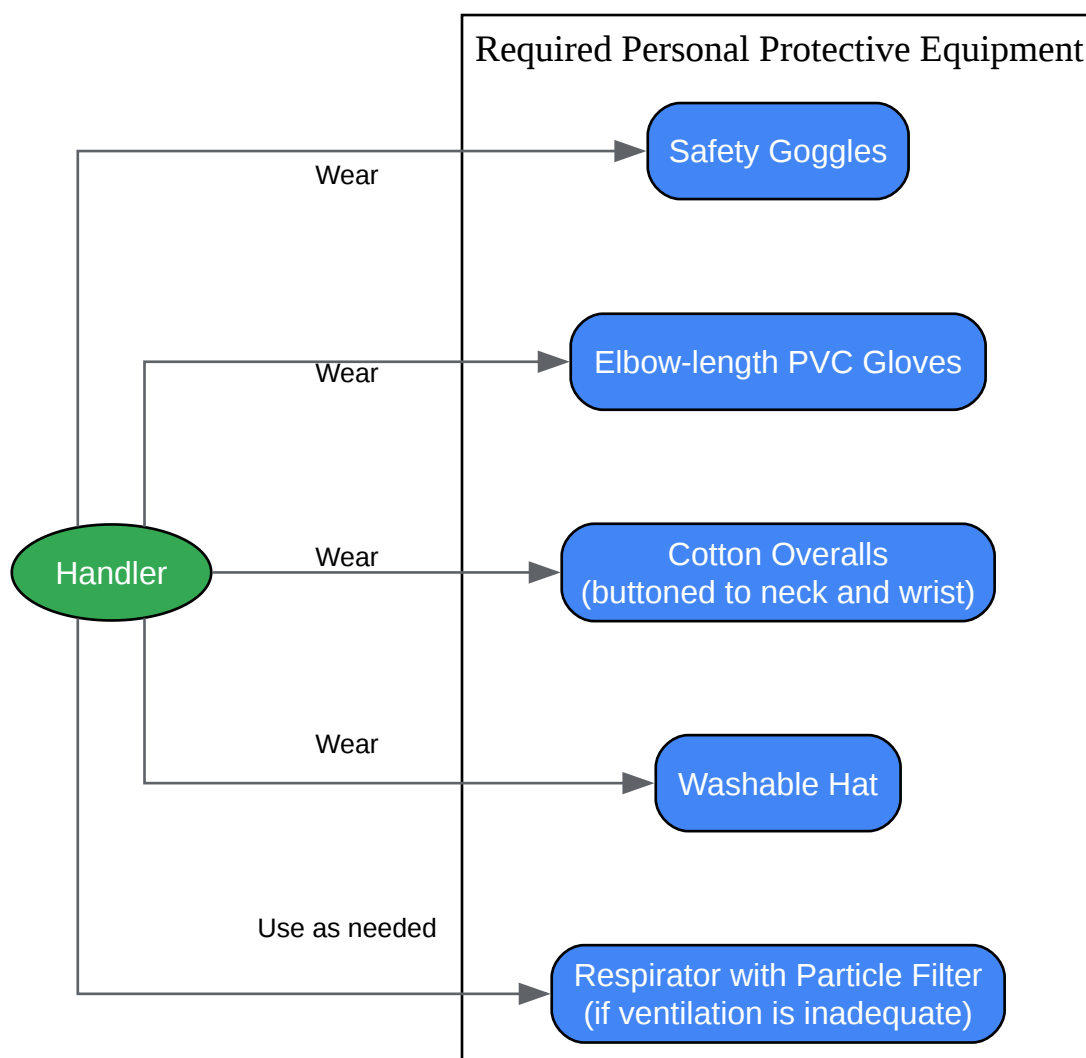
- Inhalation: Harmful if inhaled, although it has low toxicity.[4]
- Skin Contact: May cause skin irritation.[4]
- Eye Contact: May cause eye irritation.[4]
- Ingestion: Harmful if swallowed, with low toxicity.[4]

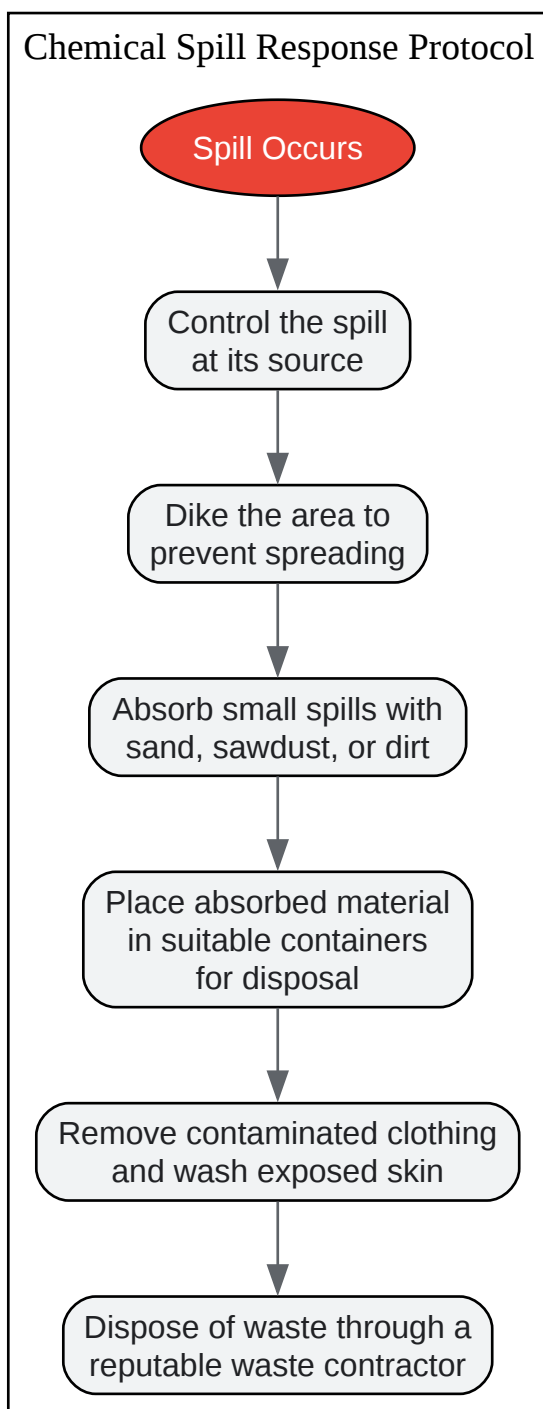
Chronic exposure studies in animals have shown that Pyrimethanil is not carcinogenic, mutagenic, or a reproductive toxicant.^[4]

Experimental Protocols: Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

When handling **Pyrimethanil-13C,15N2**, it is crucial to use appropriate personal protective equipment to minimize exposure.





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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Pyrimethanil-13C,15N2]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12422045/docs#an-in-depth-technical-guide-to-the-safe-handling-of-pyrimethanil-13c-15n2\]](https://www.benchchem.com/product/b12422045/docs#an-in-depth-technical-guide-to-the-safe-handling-of-pyrimethanil-13c-15n2)

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